

Application Notes and Protocols for In Vitro Kinase Assay Using AG-1478

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Compound of Interest

Compound Name: AG-1478

Cat. No.: B2513125

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for conducting an in vitro kinase assay to evaluate the inhibitory activity of **AG-1478**, a potent and selective inhibitor of the Epidermal Growth Factor Receptor (EGFR) tyrosine kinase. These application notes are intended for researchers and scientists in academic and industrial settings, as well as professionals involved in drug development and cancer research.

AG-1478, also known as Tyrphostin **AG-1478**, is a small molecule inhibitor that acts by competitively binding to the ATP-binding site of the EGFR kinase domain. This inhibition blocks the autophosphorylation of the receptor and subsequent activation of downstream signaling pathways, which are crucial for cell proliferation, survival, and differentiation. Dysregulation of the EGFR signaling pathway is a key factor in the development and progression of various cancers, making it a prime target for therapeutic intervention.

The following sections detail the EGFR signaling pathway, present quantitative data on **AG-1478**'s inhibitory potency, provide a comprehensive experimental protocol for an in vitro kinase assay, and include visual diagrams to illustrate the signaling pathway and experimental workflow.

EGFR Signaling Pathway and Inhibition by AG-1478

The Epidermal Growth Factor Receptor (EGFR) is a transmembrane receptor tyrosine kinase that, upon binding to its ligands such as Epidermal Growth Factor (EGF), undergoes dimerization and subsequent autophosphorylation of specific tyrosine residues in its intracellular domain. This autophosphorylation creates docking sites for various adaptor proteins and signaling molecules, leading to the activation of multiple downstream pathways, including the RAS-RAF-MAPK and PI3K/AKT pathways. These pathways ultimately regulate critical cellular processes like proliferation, survival, and migration. AG-147

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